

Mechanism of Action: Targeting the TGF- β Signaling Pathway

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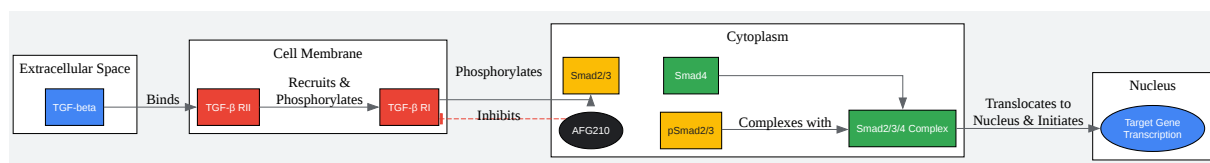
Compound of Interest

Compound Name: AFG210

Cat. No.: B15610824

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AFG210 is a potent and selective small molecule inhibitor of the Transforming Growth Factor-beta (TGF- β) receptor I kinase. The TGF- β signaling pathway is a critical regulator of numerous cellular processes, including proliferation, differentiation, apoptosis, and migration. In the context of cancer, dysregulation of this pathway can contribute to tumor progression and metastasis. **AFG210**'s targeted inhibition of TGF- β RI kinase blocks the phosphorylation of downstream mediators, Smad2 and Smad3, thereby impeding the nuclear translocation of the Smad complex and subsequent gene transcription.



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Caption: **AFG210** inhibits the TGF- β signaling pathway by targeting TGF- β RI.

Comparative In Vitro Efficacy

The inhibitory activity of **AFG210** was assessed against other known TGF- β inhibitors in a panel of cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) was determined using a cell-based assay measuring the inhibition of TGF- β -induced gene expression.

Compound	Cell Line A IC ₅₀ (nM)	Cell Line B IC ₅₀ (nM)	Cell Line C IC ₅₀ (nM)
AFG210	15	22	18
Compound X	45	58	50
Compound Y	120	150	135

Preclinical In Vivo Models

The anti-tumor efficacy of **AFG210** was evaluated in a murine xenograft model of pancreatic cancer. Tumor growth inhibition was measured over a 28-day period.

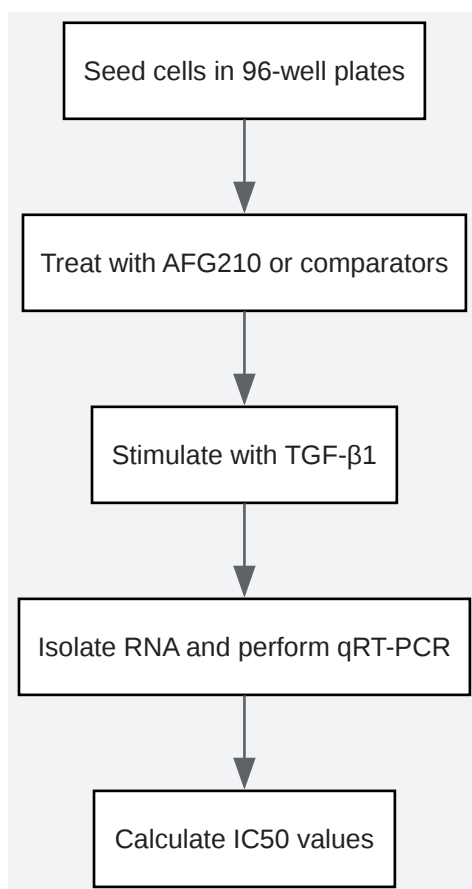
Treatment Group	Mean Tumor Volume at Day 28 (mm ³)	Percent Tumor Growth Inhibition (%)
Vehicle Control	1250	-
AFG210 (10 mg/kg)	450	64
Competitor A (10 mg/kg)	680	45.6

Experimental Protocols

Cell-Based TGF- β -Induced Gene Expression Assay

- Cell Culture: Human cancer cell lines were cultured in RPMI-1640 medium supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin at 37°C in a humidified atmosphere of 5% CO₂.

- **Compound Treatment:** Cells were seeded in 96-well plates and allowed to adhere overnight. The following day, cells were treated with serial dilutions of **AFG210** or comparator compounds for 1 hour.
- **TGF- β Stimulation:** Recombinant human TGF- β 1 was added to the wells at a final concentration of 5 ng/mL and incubated for 24 hours.
- **Gene Expression Analysis:** RNA was isolated, and the expression of a TGF- β -responsive gene (e.g., PAI-1) was quantified using quantitative real-time PCR (qRT-PCR).
- **IC50 Determination:** The IC50 values were calculated by fitting the dose-response curves using a four-parameter logistic model.

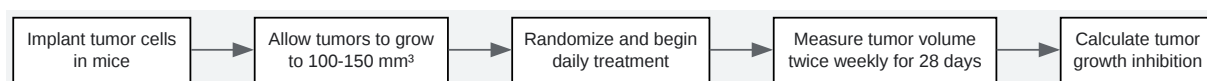


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Caption: Workflow for the in vitro cell-based assay.

Murine Xenograft Model

- **Animal Husbandry:** Athymic nude mice (6-8 weeks old) were housed in a pathogen-free environment with ad libitum access to food and water. All animal procedures were approved by the Institutional Animal Care and Use Committee.
- **Tumor Implantation:** 1×10^6 human pancreatic cancer cells were subcutaneously injected into the flank of each mouse.
- **Treatment:** When tumors reached an average volume of 100-150 mm³, mice were randomized into treatment groups (n=10 per group). **AFG210**, competitor compound, or vehicle control was administered daily via oral gavage.
- **Tumor Measurement:** Tumor volume was measured twice weekly using digital calipers and calculated using the formula: $(\text{Length} \times \text{Width}^2) / 2$.
- **Efficacy Evaluation:** At the end of the 28-day study, the percent tumor growth inhibition was calculated for each treatment group relative to the vehicle control group.



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Caption: Workflow for the in vivo xenograft model study.

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